

An In-depth Technical Guide to Artanomaloide (CAS 112823-41-3)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Artanomaloide

Cat. No.: B15295185

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Artanomaloide is a natural product identified under the CAS Number 112823-41-3.[1] This sesquiterpenoid compound was first isolated from the aerial parts of *Artemisia selengensis*. [2] [3] As a member of the Compositae family, this plant is a source of various bioactive molecules. [3] **Artanomaloide** is of interest to the scientific community for its potential biological activities. This document provides a comprehensive overview of its known properties, experimental data, and biological context.

Physicochemical Properties

Artanomaloide is a solid, powder-like substance at room temperature.[2][4] Its chemical formula is C₃₂H₃₆O₈, with a molecular weight of 548.63 g/mol .[4][5][6] The purity of commercially available **Artanomaloide** is typically around 98%.[4][7]

Property	Value	Source
CAS Number	112823-41-3	[1][2][5][8][9]
Molecular Formula	C32H36O8	[2][4][5][6]
Molecular Weight	548.63 g/mol	[4][5][6]
Appearance	Powder	[2]
Melting Point	165-169 °C	[5]
Boiling Point	760.5±60.0 °C (Predicted)	[5]
Purity	≥97% (HPLC)	[10]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[2]
Storage	Desiccate at -20°C	[2]

Biological Activity

Initial research has demonstrated that **Artanomaloide** possesses inhibitory activity against Interleukin-6 (IL-6).[2] IL-6 is a pleiotropic cytokine with a central role in inflammation and immune regulation. Dysregulation of IL-6 signaling is implicated in various inflammatory diseases and cancers.

Experimental Protocol: IL-6 Inhibitory Activity Assay

The following is a generalized protocol based on common methodologies for assessing IL-6 inhibition.

Objective: To determine the in vitro inhibitory effect of **Artanomaloide** on the production of IL-6 in a cellular model.

Materials:

- Lipopolysaccharide (LPS)

- RAW 264.7 murine macrophage cell line
- DMEM (Dulbecco's Modified Eagle Medium)
- FBS (Fetal Bovine Serum)
- Penicillin-Streptomycin solution
- **Artanomaloide**
- ELISA (Enzyme-Linked Immunosorbent Assay) kit for murine IL-6
- 96-well cell culture plates

Procedure:

- Cell Culture: RAW 264.7 cells are cultured in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin at 37°C in a humidified 5% CO₂ incubator.
- Cell Seeding: Cells are seeded into 96-well plates at a density of 1×10^5 cells/well and allowed to adhere overnight.
- Treatment: The culture medium is replaced with fresh medium containing various concentrations of **Artanomaloide**. A vehicle control (e.g., DMSO) is also included.
- Stimulation: After a 1-hour pre-treatment with **Artanomaloide**, cells are stimulated with LPS (1 µg/mL) to induce IL-6 production. A negative control group without LPS stimulation is also maintained.
- Incubation: The plates are incubated for 24 hours.
- Supernatant Collection: After incubation, the cell culture supernatants are collected.
- ELISA: The concentration of IL-6 in the supernatants is quantified using a murine IL-6 ELISA kit, following the manufacturer's instructions.
- Data Analysis: The percentage of IL-6 inhibition is calculated relative to the LPS-stimulated vehicle control. The IC₅₀ value (the concentration of **Artanomaloide** that inhibits 50% of IL-6

production) is determined.

Signaling Pathway

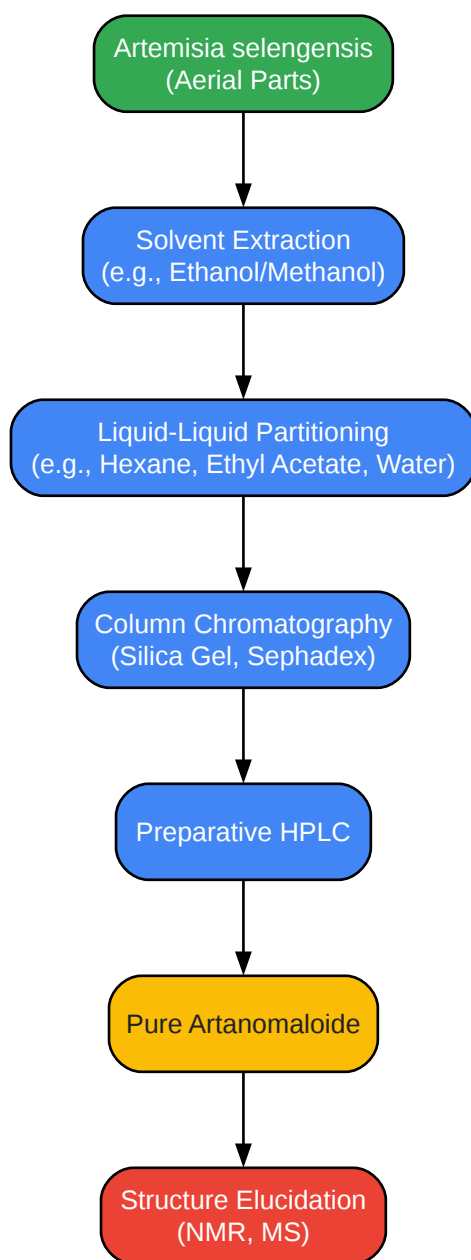
The inhibitory effect of **Artanomaloide** on IL-6 suggests its potential interaction with inflammatory signaling pathways. A common pathway leading to IL-6 production involves the activation of transcription factors like NF- κ B.

Caption: Postulated inhibitory pathway of **Artanomaloide** on LPS-induced IL-6 production.

Experimental and Logical Workflows

Natural Product Isolation and Identification

The discovery of **Artanomaloide** follows a standard workflow in natural product chemistry.



[Click to download full resolution via product page](#)

Caption: General workflow for the isolation and identification of **Artanomaloide**.

Conclusion

Artanomaloide is a sesquiterpenoid with demonstrated in vitro anti-inflammatory properties through the inhibition of IL-6. Its well-defined chemical structure and physicochemical properties provide a solid foundation for further investigation. The experimental protocols and workflows outlined in this guide offer a framework for future research into its mechanism of

action, potential therapeutic applications, and structure-activity relationships. As research continues, **Artanomaloide** may emerge as a valuable lead compound in the development of novel anti-inflammatory agents.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cymitquimica.com [cymitquimica.com]
- 2. Artanomaloide | CAS:112823-41-3 | Sesquiterpenoids | High Purity | Manufacturer BioCrick [biocrick.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. cymitquimica.com [cymitquimica.com]
- 5. Artanomaloide CAS#: 112823-41-3 [m.chemicalbook.com]
- 6. Page loading... [guidechem.com]
- 7. cymitquimica.com [cymitquimica.com]
- 8. 112823-41-3(Spiro[azuleno[4,5-b]furan-3(2H),10'-[4H-6a,9]ethanoazuleno[4,5-b]furan]-2,2',7(3'H,3aH)-trione,4-(acetyloxy)-3'a,4,5,5',6',9',9a,9'a,9b,9'b-decahydro-6'-hydroxy-6,6',9,9'-tetramethyl-3'-methylene-, (3R,3aR,3'aS,4S,6'R,6'aS,9'S,9aS,9'aS,9bR,9'bS)- (9CI)) | Kuujia.com [it.kuujia.com]
- 9. a2bchem.com [a2bchem.com]
- 10. Artanomaloide [myskinrecipes.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Artanomaloide (CAS 112823-41-3)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15295185#artanomaloide-cas-112823-41-3-properties\]](https://www.benchchem.com/product/b15295185#artanomaloide-cas-112823-41-3-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com